

Solid-Phase Extraction for Prothioconazole from Environmental Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: Prothioconazole

Cat. No.: B1679736

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This document provides detailed application notes and protocols for the solid-phase extraction (SPE) of **prothioconazole** and its primary metabolite, **prothioconazole-desthio**, from environmental samples. The methodologies outlined are essential for accurate environmental monitoring and risk assessment of this widely used triazole fungicide.

Introduction

Prothioconazole is a broad-spectrum systemic fungicide used to control a variety of fungal diseases in crops. Its persistence and the bioactivity of its main metabolite, **prothioconazole-desthio**, in the environment necessitate reliable and sensitive analytical methods for their detection in matrices such as soil and water.^[1] Solid-phase extraction has emerged as a robust and efficient technique for the cleanup and concentration of these analytes from complex environmental samples prior to chromatographic analysis. SPE offers advantages over traditional liquid-liquid extraction by reducing solvent consumption, improving sample throughput, and providing cleaner extracts.

This application note focuses on the use of reversed-phase SPE cartridges, such as Oasis HLB and C18, for the extraction of **prothioconazole** and **prothioconazole-desthio**.

Data Presentation

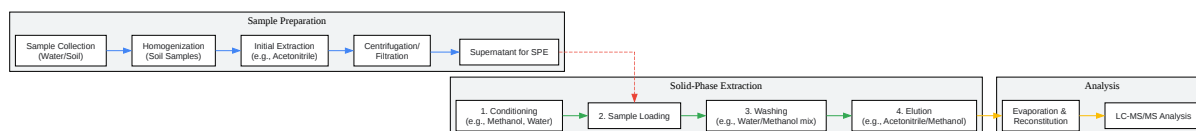
The following table summarizes the quantitative data from various studies on the analysis of **prothioconazole** and **prothioconazole-desthio** in environmental and agricultural samples. While many recent methods utilize QuEChERS with dispersive SPE for cleanup, the data provides a relevant overview of achievable recovery and sensitivity.

Analyte	Matrix	Extraction Method	Sorbent	Mean Recovery (%)	LOD	LOQ	Reference
Prothionazazole	Wheat Grain	QuEChE RS	-	87.3 - 103.0	-	0.02 mg/kg	[Lin et al., 2017]
Prothionazazole-desthio	Wheat Grain	QuEChE RS	-	93.2 - 109.9	-	0.02 mg/kg	[Lin et al., 2017]
Prothionazazole	Wheat Straw	QuEChE RS	-	93.6 - 100.3	-	0.02 mg/kg	[Lin et al., 2017]
Prothionazazole-desthio	Wheat Straw	QuEChE RS	-	92.7 - 101.9	-	0.02 mg/kg	[Lin et al., 2017]
Prothionazazole	Soil	QuEChE RS	-	85.0 - 100.5	-	0.02 mg/kg	[Lin et al., 2017]
Prothionazazole-desthio	Soil	QuEChE RS	-	81.7 - 95.6	-	0.02 mg/kg	[Lin et al., 2017]
Prothionazazole	Soil, Wheat Plant, Straw, Grain	QuEChE RS	-	86 - 108	-	-	[1]
Prothionazazole-desthio	Soil, Wheat Plant, Straw, Grain	QuEChE RS	-	86 - 108	-	-	[1]
Prothionazazole Enantiomers	Water, Beer, Baijiu, Vinegar	Emulsive Liquid-Liquid	-	82.4 - 101.6	0.003 mg/L	-	[2]

		Microextr action					
Prothioco nazole- desthio Enantiom ers	Water, Beer, Baijiu, Vinegar	Emulsive Liquid- Liquid Microextr action	-	82.4 - 101.6	0.003 mg/L	-	[2]
Prothioco nazole	Peanut	Acetonitri le Extractio n, d-SPE	C18	-	-	-	[3]
Prothioco nazole- desthio	Peanut	Acetonitri le Extractio n, d-SPE	C18	-	-	-	[3]
Various Pesticide s	Water	SPE	Oasis HLB	80 - 120	-	-	[4]

Experimental Workflows and Logical Relationships

The general workflow for solid-phase extraction of **prothioconazole** from environmental samples involves several key steps, from sample collection and preparation to final analysis.



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Caption: General workflow for solid-phase extraction of **prothioconazole**.

Experimental Protocols

This section provides detailed methodologies for the solid-phase extraction of **prothioconazole** and **prothioconazole**-desthio from water and soil samples.

Protocol 1: SPE of Prothioconazole from Water Samples using Oasis HLB Cartridges

This protocol is adapted from established methods for the analysis of a wide range of pesticides in water.^[4]

1. Materials and Reagents

- Oasis HLB SPE Cartridges (e.g., 6 cc, 200 mg)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Reagent Water (HPLC grade)
- Formic Acid
- SPE Vacuum Manifold
- Glassware
- Nitrogen Evaporator

2. Sample Preparation

- Collect water samples in clean glass bottles.
- Filter the water samples through a 0.45 µm glass fiber filter to remove suspended particles.

- Acidify the water sample to pH 2.5 with formic acid to improve the retention of acidic analytes.

3. SPE Procedure

- Conditioning:
 - Pass 5 mL of acetonitrile through the Oasis HLB cartridge.
 - Pass 5 mL of methanol through the cartridge.
 - Pass 5 mL of reagent water (pH 2.5) through the cartridge. Do not allow the cartridge to go dry.
- Sample Loading:
 - Load 250 mL of the acidified water sample onto the conditioned cartridge at a flow rate of approximately 5 mL/min.
- Washing:
 - After loading, wash the cartridge with 5 mL of reagent water to remove polar interferences.
 - Dry the cartridge under vacuum for 10-15 minutes to remove excess water.
- Elution:
 - Elute the analytes with 2 x 4 mL aliquots of a mixture of dichloromethane and methanol.
 - Collect the eluate in a clean collection tube.

4. Final Analysis

- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the initial mobile phase for LC-MS/MS analysis.

Protocol 2: SPE of Prothioconazole from Soil Samples using C18 Cartridges

This protocol is a representative method for the cleanup of soil extracts containing **prothioconazole** and its metabolite.

1. Materials and Reagents

- C18 SPE Cartridges (e.g., 6 cc, 500 mg)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Reagent Water (HPLC grade)
- Sodium Sulfate (anhydrous)
- SPE Vacuum Manifold
- Centrifuge and centrifuge tubes
- Nitrogen Evaporator

2. Sample Preparation and Initial Extraction

- Weigh 10 g of homogenized soil into a 50 mL centrifuge tube.
- Add 20 mL of acetonitrile and shake vigorously for 15 minutes.
- Centrifuge the sample at 4000 rpm for 10 minutes.
- Collect the supernatant (acetonitrile extract).

3. SPE Cleanup Procedure

- Conditioning:
 - Pass 5 mL of methanol through the C18 cartridge.

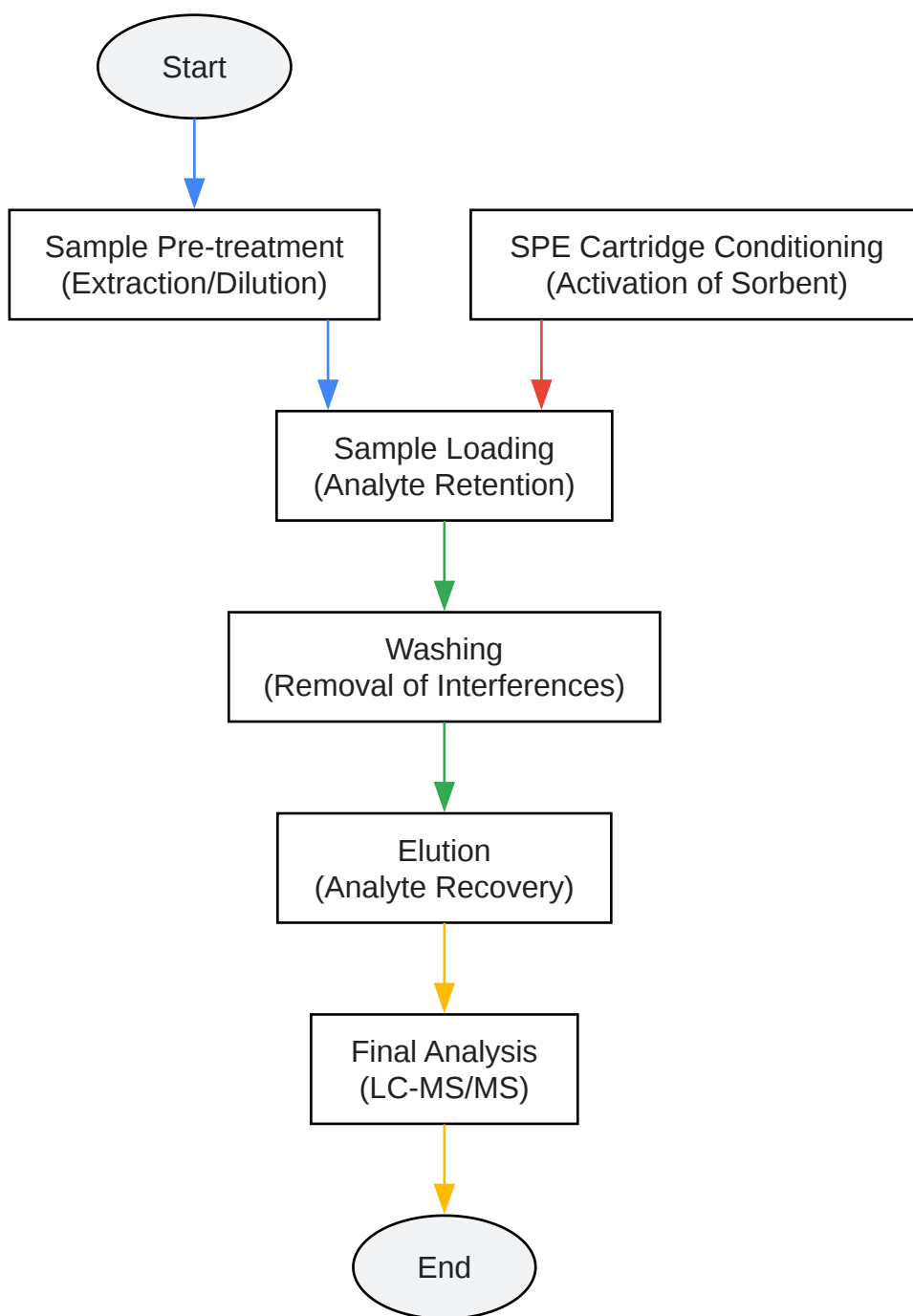
- Pass 5 mL of reagent water through the cartridge. Do not allow the cartridge to go dry.
- Sample Loading:
 - Take a 5 mL aliquot of the acetonitrile soil extract and dilute it with 5 mL of reagent water.
 - Load the diluted extract onto the conditioned C18 cartridge at a flow rate of 1-2 mL/min.
- Washing:
 - Wash the cartridge with 5 mL of a 40:60 (v/v) methanol:water solution to remove more polar interferences.
 - Dry the cartridge under vacuum for 10 minutes.
- Elution:
 - Elute the analytes with 2 x 4 mL aliquots of acetonitrile.
 - Collect the eluate in a clean collection tube.

4. Final Analysis

- Evaporate the eluate to near dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the initial mobile phase for LC-MS/MS analysis.

Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship of the SPE process, highlighting the key steps and their sequence.



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Caption: Logical steps of the solid-phase extraction process.

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